

validating the structure of ATV-FX1 using spectroscopic data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Title: Definitive Structural Validation of ATV-FX1: Spectroscopic Differentiation from Atorvastatin and Regioisomers^[1]

Executive Summary

ATV-FX1 (Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog) is a critical oxidative degradation product of Atorvastatin Calcium.^{[1][2][3][4]} Under ICH Q3B(R2) guidelines, its rigorous characterization is mandatory for drug substance release.^[1] This guide outlines a self-validating spectroscopic workflow to definitively distinguish ATV-FX1 from the parent drug (Atorvastatin) and its regioisomer (ATV-FXA).^{[1][2]}

Unlike standard purity assays, this protocol focuses on structural causality—proving the specific oxidation of the pyrrole ring into the oxireno[3,4]pyrrolo[2,1-b][1,3]oxazine system using orthogonal spectroscopic data.^{[1][2]}

Part 1: Spectroscopic Performance Comparison

The primary challenge in validating ATV-FX1 is distinguishing its physicochemical signature from the parent Atorvastatin (ATV) and the closely related photo-degradation product ATV-FXA.

[1] The following table summarizes the diagnostic data points required for positive identification.

Table 1: Comparative Spectroscopic Signatures (ATV vs. ATV-FX1 vs. ATV-FXA)

Feature	Atorvastatin (Parent)	ATV-FX1 (Target Impurity)	ATV-FXA (Regioisomer)
Molecular Formula	C33H35FN2O5	C33H35FN2O7 (+2 Oxygen)	C33H35FN2O7 (+2 Oxygen)
Molecular Weight	558.64 g/mol	~590.64 g/mol	~590.64 g/mol
Chromophore (UV)	Pyrrole absorption (Strong)	Hypsochromic Shift (Loss of aromaticity)	Hypsochromic Shift
¹ H NMR (Pyrrole)	Aromatic signals present	Absent (Ring saturation)	Absent
C-C Connectivity	Intact Pyrrole Ring	Bridged Bicyclic System (Oxireno-pyrrolooxazin)	Isomeric Bridged System
Key Mechanism	N/A	Oxidation of C2-C3 & C4-C5	Alternative Oxidation Site

“

Analyst Insight: Reliance on LC-MS alone is insufficient due to the isobaric nature of ATV-FX1 and ATV-FXA (both M+32 Da relative to parent).[1][2] 2D-NMR (HMBC/NOESY) is the only definitive method to validate the specific stereochemical arrangement of the hydroxyl and epoxide groups in FX1.[1]

Part 2: Self-Validating Experimental Protocol

This protocol uses a "Triangulation Strategy" where MS provides mass evidence, UV confirms loss of conjugation, and NMR solves the connectivity.[2]

Phase 1: Controlled Generation & Isolation

Rationale: To validate the structure, we must first ensure the isolate originates from the specific oxidative pathway associated with FX1 (alkaline peroxide oxidation) rather than photo-irradiation (which favors FXA).^{[1][2]}

- Reagent Prep: Dissolve Atorvastatin Calcium (10 mg/mL) in Acetonitrile.
- Oxidative Stress: Add 12M NaOH (4 mL) and 30% H₂O₂ (40 mL).^{[1][3]}
- Incubation: Stir at 55°C for 5 hours. (Note: This harsh condition forces the pyrrole ring oxidation).^{[1][2]}
- Purification: Isolate via Preparative HPLC (C18 column).
 - Mobile Phase: Ammonium Acetate (pH 4.^{[1][2][3]}5) / Acetonitrile.^{[1][3][5][6][7]}
 - Critical Step: Immediately adjust fraction pH to neutral to prevent secondary degradation.^[1]

Phase 2: Spectroscopic Structure Elucidation

Step A: High-Resolution Mass Spectrometry (HR-MS)^{[1][2][3][5][6]}

- Instrument: Q-TOF or Orbitrap.^{[1][2]}
- Mode: ESI Positive (+).^{[1][2]}
- Acceptance Criterion: Observe parent ion at $m/z \sim 591.25$.^{[1][2]}
- Validation Check: Fragmentation pattern must show the loss of the dihydroxyheptanoic acid side chain, leaving the modified core.^[2]

Step B: ¹H and ¹³C NMR Spectroscopy

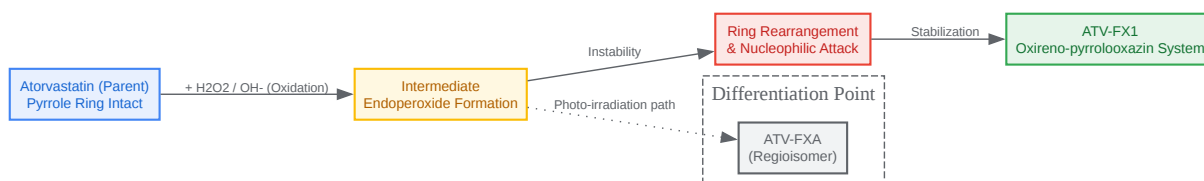
- Solvent: Methanol-d₄ or DMSO-d₆ (to observe exchangeable protons).^{[1][2]}

- Protocol:
 - 1D Proton: Confirm disappearance of pyrrole aromatic protons. Look for upfield shifts of the isopropyl group, indicating a change in the magnetic environment due to ring saturation.
 - HSQC (Heteronuclear Single Quantum Coherence): Map all protonated carbons.[1][2]
Identify the new methine signals on the oxidized ring.
 - HMBC (Heteronuclear Multiple Bond Correlation): The "Smoking Gun".[1][2]
 - Establish connectivity across the quaternary carbons of the new epoxide/oxazine rings.
 - Verify the linkage between the fluorophenyl group and the modified core.[2]

Part 3: Structural Logic & Pathway Visualization

The formation of ATV-FX1 involves a complex rearrangement of the pyrrole ring into a tricyclic system. Understanding this pathway is crucial for interpreting the NMR data.[1]

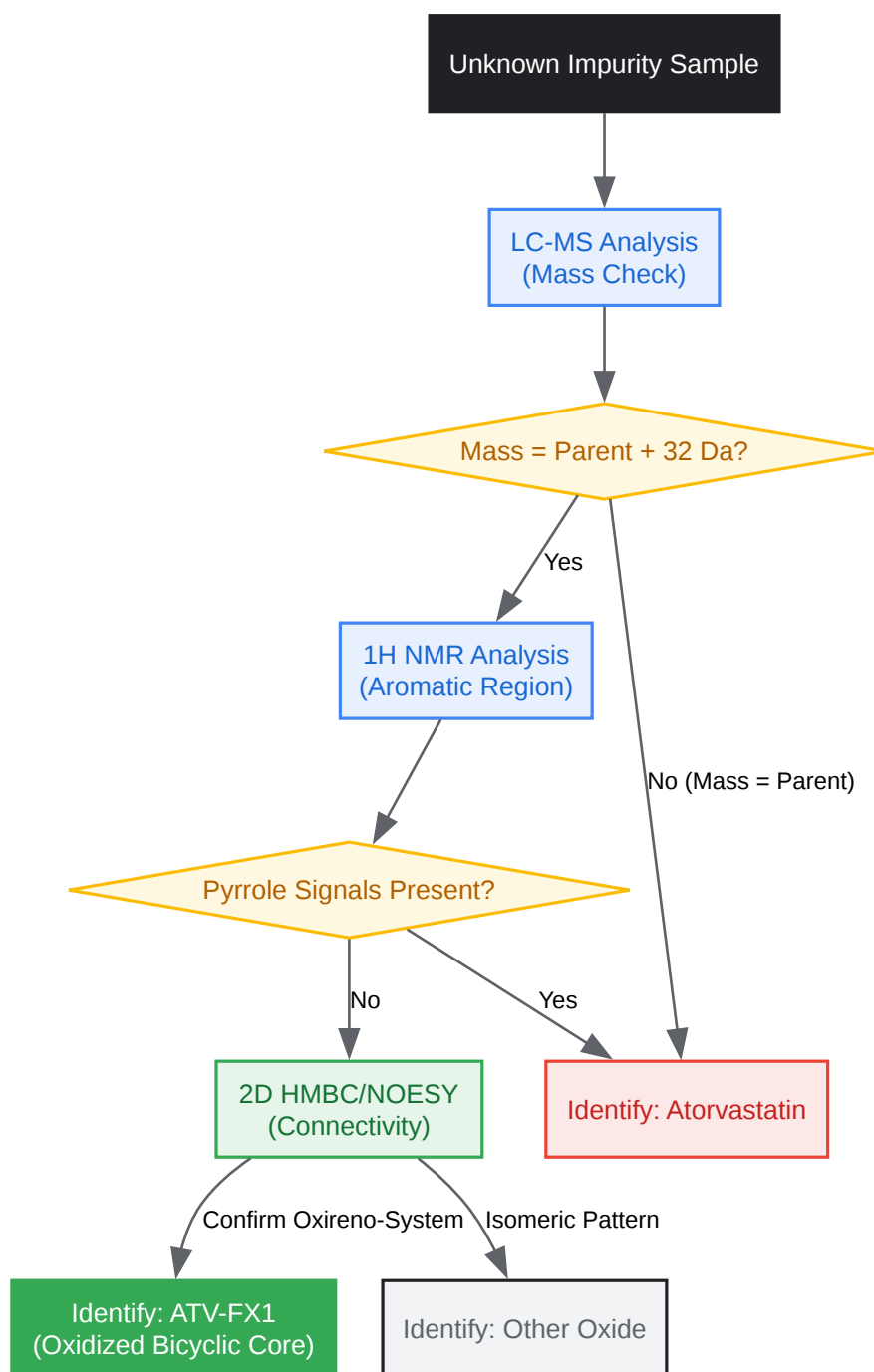
Figure 1: Oxidative Transformation Pathway (ATV to ATV-FX1)



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Caption: Mechanistic pathway showing the divergence between ATV-FX1 (chemical oxidation) and ATV-FXA (photo-oxidation).

Figure 2: Analytical Logic Tree for Validation



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Caption: Decision tree for confirming ATV-FX1 identity using orthogonal spectroscopic gates.

References

- Kračun, M., et al. (2009).[1][2][3][5] "Isolation and structure determination of oxidative degradation products of atorvastatin." Journal of Pharmaceutical and Biomedical Analysis,

50(5), 729-736.[1][7]

- USP-NF. (2017).[1][2] "Commentary on USP 41–NF 36: Atorvastatin Calcium." United States Pharmacopeia.[1][8]
- VEEPrho. (2024).[1][2] "Atorvastatin FX1 Impurity Reference Standard Data." VEEPrho Standards.
- BOC Sciences. (2024).[1][2] "Atorvastatin Cyclic (Fluorophenyl) Sodium Salt Impurity Properties." BOC Sciences Product Data.

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Sources

- 1. veeprho.com [veeprho.com]
- 2. bocsci.com [bocsci.com]
- 3. researchgate.net [researchgate.net]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. PPCP Water Treatment [ecs.umass.edu]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [validating the structure of ATV-FX1 using spectroscopic data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565548/docs#validating-the-structure-of-atv-fx1-using-spectroscopic-data>]

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